

Commercial Availability and Technical Profile of 4-Boc-3-Carboxymethylmorpholine

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Compound of Interest

Compound Name: 4-Boc-3-Carboxymethylmorpholine

Cat. No.: B1291444

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of **4-Boc-3-Carboxymethylmorpholine**, a key building block in medicinal chemistry and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Commercial Availability

4-Boc-3-Carboxymethylmorpholine, also known by its systematic name 2-(4-(tert-butoxycarbonyl)morpholin-3-yl)acetic acid, is a substituted morpholine derivative. The presence of a Boc protecting group and a carboxymethyl functional group makes it a versatile intermediate for the synthesis of more complex molecules.

The compound is commercially available from several suppliers, primarily as a racemic mixture and as individual (R) and (S) enantiomers. Availability and product details from various suppliers are summarized below.

Table 1: Commercial Supplier Information for **4-Boc-3-Carboxymethylmorpholine** and its Enantiomers

Supplier	Product Name	CAS Number	Purity	Notes
Oakwood Chemical	4-N-Boc-morpholine-3-acetic acid	859155-89-8	Not specified	Racemic mixture.
Sunway Chemical	4-Boc-3-Carboxymethylmorpholine	859155-89-8	97%	Racemic mixture.
Chemical Technology Co., LTD	3-carboxymethyl-morpholine-4-carboxylic acid tert-butyl ester	859155-89-8	≥99%	Racemic mixture.
2A Biotech	4-N-Boc-morpholine-3-acetic acid	859155-89-8	98.00%	Racemic mixture.
ChemScene	(S)-2-(4-(tert-Butoxycarbonyl)morpholin-3-yl)acetic acid	839710-38-2	≥97%	(S)-enantiomer. [1]
Shanghai Macklin Biochemical Co., Ltd.	(R)-2-(4-(tert-Butoxycarbonyl)morpholin-3-yl)acetic acid	761460-03-1	Not specified	(R)-enantiomer.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **4-Boc-3-Carboxymethylmorpholine** is provided in the tables below. This data has been aggregated from supplier information and public chemical databases.[\[2\]](#)[\[3\]](#)

Table 2: Physicochemical Properties

Property	Value	Source
CAS Number	859155-89-8	PubChem[2]
Molecular Formula	C11H19NO5	PubChem[2]
Molecular Weight	245.27 g/mol	PubChem[2]
Appearance	White to off-white solid	General Supplier Information
Solubility	Information not readily available	
Melting Point	Information not readily available	
Boiling Point	Information not readily available	

Table 3: Safety and Hazard Information

Hazard Statement	GHS Code	Description
Causes skin irritation	H315	
Causes serious eye irritation	H319	
May cause respiratory irritation	H335	

Data sourced from PubChem and reflects GHS classifications.[2]

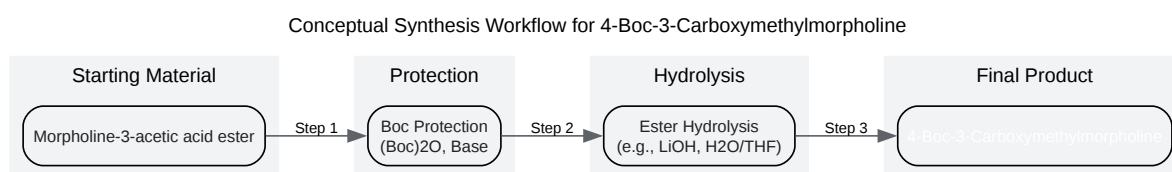
Applications in Medicinal Chemistry

Substituted morpholines are prevalent scaffolds in drug discovery, often imparting favorable pharmacokinetic properties such as improved solubility and metabolic stability. **4-Boc-3-Carboxymethylmorpholine** serves as a valuable building block for introducing a morpholine moiety with a side chain that can be further functionalized or used for coupling reactions in the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs). While specific examples of its direct use in patented drug candidates were not readily available in the

public domain, its structural motifs are common in compounds targeting a range of therapeutic areas.

Experimental Protocols

Detailed, peer-reviewed synthesis protocols for **4-Boc-3-Carboxymethylmorpholine** are not widely published. However, a general synthetic approach can be inferred from standard organic chemistry principles. The synthesis would likely involve the protection of the morpholine nitrogen with a Boc group, followed by the introduction of the carboxymethyl side chain at the 3-position. A potential, though unverified, synthetic workflow is outlined below.



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Caption: A conceptual workflow for the synthesis of **4-Boc-3-Carboxymethylmorpholine**.

Disclaimer: This technical guide is for informational purposes only and is intended for a professional audience. All laboratory work should be conducted by trained professionals with appropriate safety precautions. The information on commercial availability is subject to change.

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References

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